

# Essential Guide to the Safe Disposal of 2-Ethylphenyl Acetate

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## Compound of Interest

Compound Name: 2-Ethylphenyl Acetate

Cat. No.: B1277458

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **2-Ethylphenyl Acetate** (CAS: 3056-59-5), a combustible liquid that requires careful management. While specific safety data for **2-Ethylphenyl Acetate** is limited, information from its structural isomer, Ethyl Phenylacetate, and general principles of laboratory safety inform these essential procedures.

## Key Safety and Physical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling and disposal. Below is a summary of available data for **2-Ethylphenyl Acetate**. It is important to note that comprehensive toxicological and environmental hazard data for this specific isomer are not readily available. Therefore, it should be handled with the caution afforded to a potentially hazardous substance.

Property	Data
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	164.20 g/mol [1]
Appearance	Liquid
CAS Number	3056-59-5[1][2]
Boiling Point	Data not available
Flash Point	Data not available
Water Solubility	Data not available
GHS Classification	Not classified as a dangerous substance according to available data. However, based on analogous compounds, it may cause skin, eye, and respiratory irritation.
Transportation Info	Not regulated as a dangerous good for transport.

Note: Data for some properties of **2-Ethylphenyl Acetate** is not available. In such cases, it is prudent to handle the substance with caution, assuming it may possess hazards similar to its structural isomers.

## Experimental Protocol for Disposal

The following protocol outlines the step-by-step procedure for the safe disposal of **2-Ethylphenyl Acetate**. This protocol is based on general best practices for chemical waste disposal and information from available safety data sheets.

Objective: To safely collect, label, and dispose of **2-Ethylphenyl Acetate** waste in compliance with institutional and regulatory standards.

Materials:

- Appropriate Personal Protective Equipment (PPE):

- Chemical safety goggles or face shield
- Chemical-resistant gloves (e.g., Nitrile, Neoprene)
- Flame-retardant lab coat
- Closed-toe shoes
- Designated hazardous waste container (sealable, clearly labeled)
- Inert absorbent material (e.g., vermiculite, sand)
- Waste labels

Procedure:

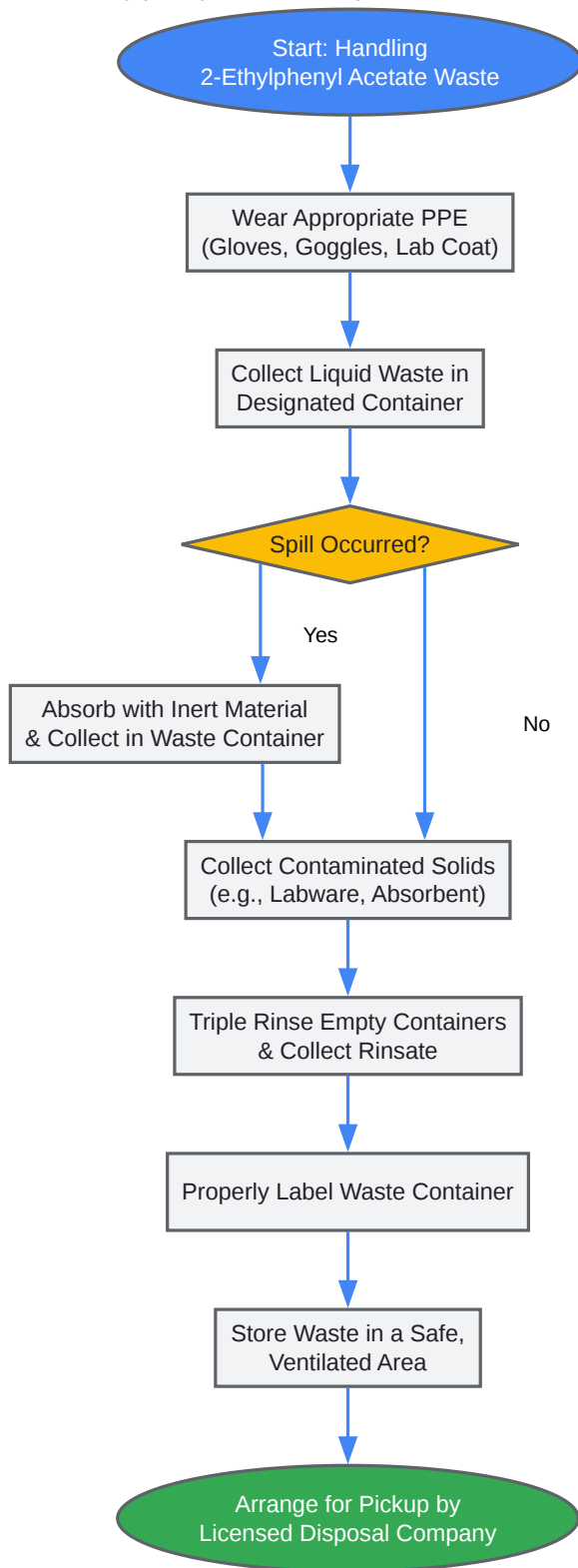
- Personal Protective Equipment (PPE): Before handling the chemical, ensure all required PPE is worn correctly to prevent skin and eye contact.
- Waste Collection:
  - Collect unused or excess **2-Ethylphenyl Acetate** in a designated, sealable, and clearly labeled hazardous waste container.[\[3\]](#)
  - Do not mix **2-Ethylphenyl Acetate** waste with incompatible materials. It is incompatible with strong oxidizing agents and strong bases.
- Spill Management:
  - In the event of a small spill, absorb the material with an inert absorbent like vermiculite or sand.[\[3\]](#)
  - Carefully collect the contaminated absorbent material and place it into a sealed, labeled hazardous waste container.[\[3\]](#)
  - For larger spills, evacuate the area and follow your institution's emergency spill response procedures.
- Disposal of Contaminated Labware:

- Place any labware (e.g., pipette tips, glassware) that has come into contact with **2-Ethylphenyl Acetate** into a designated solid hazardous waste container.<sup>[3]</sup>
- Empty Container Disposal:
  - Rinse empty containers of **2-Ethylphenyl Acetate** three times with a suitable solvent.
  - Collect the rinsate as hazardous waste in the designated liquid waste container.<sup>[3]</sup>
  - Dispose of the triple-rinsed container in accordance with your institution's guidelines for non-hazardous waste, or as advised by your environmental health and safety department.
- Waste Storage and Labeling:
  - Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from sources of ignition.
  - Ensure the waste container is clearly labeled with "Hazardous Waste," the name "**2-Ethylphenyl Acetate**," and any other information required by your institution.
- Final Disposal:
  - Entrust the final disposal to a licensed and approved waste disposal company.
  - Always follow all federal, state, and local environmental regulations for the disposal of chemical waste.<sup>[4]</sup>

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Ethylphenyl Acetate**.

## 2-Ethylphenyl Acetate Disposal Workflow



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Caption: Disposal workflow for **2-Ethylphenyl Acetate**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **2-Ethylphenyl Acetate**, fostering a culture of safety and compliance within their research environments.

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## References

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